

Application Notes and Protocols for Neutron Capture Studies with Nickel-60 Targets

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Compound of Interest

Compound Name:	Nickel-60
Cat. No.:	B576911

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These application notes provide a detailed overview of the experimental setup and protocols for conducting neutron capture studies on **Nickel-60** (^{60}Ni) targets. The methodologies described are fundamental to various fields, including nuclear physics, astrophysics, and materials science. The data and protocols are compiled from established experimental practices and are intended to serve as a comprehensive guide for researchers planning similar experiments.

Introduction to Neutron Capture on Nickel-60

The neutron capture reaction on a stable ^{60}Ni target results in the formation of the excited compound nucleus $^{61}\text{Ni}^*$, which subsequently de-excites by emitting gamma rays to reach its ground state, ^{61}Ni . This process, denoted as $^{60}\text{Ni}(n,\gamma)^{61}\text{Ni}$, is crucial for understanding stellar nucleosynthesis, nuclear structure, and for applications in nuclear technology. Accurate measurement of the neutron capture cross-section and the resulting gamma-ray spectrum provides valuable data for nuclear databases.

Experimental Setup

A typical experimental setup for a $^{60}\text{Ni}(n,\gamma)^{61}\text{Ni}$ neutron capture study comprises a neutron source, the ^{60}Ni target, and a gamma-ray detection system. The time-of-flight (TOF) technique is commonly employed to determine the energy of the incident neutrons.

Neutron Source and Beamline

Pulsed neutron sources are ideal for TOF measurements. Facilities like the Geel Electron Linear Accelerator (GELINA) or the Oak Ridge Electron Linear Accelerator (ORELA) provide a white neutron source, covering a wide range of neutron energies.^{[1][2]} The neutrons are produced, for example, by bombarding a heavy element target with an electron beam. The resulting neutron beam is then collimated and travels down a flight path to the experimental station where the ⁶⁰Ni target is located.

Target Preparation

The target consists of a highly enriched ⁶⁰Ni metallic sample. The enrichment is crucial to minimize interference from other nickel isotopes. The target is typically a thin foil or disk.

Protocol for Target Preparation (Vacuum Deposition):

- Substrate Preparation: A suitable backing material with a low neutron capture cross-section (e.g., high-purity aluminum) is thoroughly cleaned and mounted in a vacuum deposition chamber.
- Evaporation: A known quantity of enriched ⁶⁰Ni metal is placed in a crucible (e.g., tungsten or molybdenum) within the chamber.
- Deposition: The chamber is evacuated to high vacuum. The crucible is then heated to a temperature sufficient to evaporate the ⁶⁰Ni. The vaporized ⁶⁰Ni deposits onto the substrate, forming a thin, uniform film.
- Thickness Determination: The thickness of the deposited ⁶⁰Ni layer is a critical parameter and can be determined by weighing the substrate before and after deposition or by using in-situ thickness monitors.

Table 1: Typical **Nickel-60** Target Specifications

Parameter	Value	Reference
Isotopic Enrichment	> 99%	[3]
Form	Metallic foil/disk	[3]
Typical Dimensions	2.54 cm x 5.08 cm	[3]
Typical Thickness	~0.036 at/b	[3]

Gamma-Ray Detection System

High-Purity Germanium (HPGe) detectors are the standard for detecting the prompt gamma rays emitted from the $^{61}\text{Ni}^*$ nucleus due to their excellent energy resolution.[4][5][6] An array of HPGe detectors can be arranged around the target to increase detection efficiency.

Protocol for HPGe Detector Setup and Calibration:

- **Detector Placement:** Position the HPGe detectors around the ^{60}Ni target. The distance between the target and detectors should be optimized for a balance between detection efficiency and reducing the summing of coincident gamma rays.
- **Cooling:** Ensure the HPGe detectors are properly cooled with liquid nitrogen to their operating temperature (typically 77 K) to minimize thermal noise.[5]
- **Energy Calibration:** Use standard radioactive sources with well-known gamma-ray energies (e.g., ^{60}Co with lines at 1173.2 keV and 1332.5 keV, and ^{137}Cs with a line at 661.7 keV) to perform an energy calibration of the detectors.[7] This establishes a relationship between the channel number in the acquired spectrum and the gamma-ray energy.
- **Efficiency Calibration:** Use calibrated multi-gamma-ray sources (e.g., ^{152}Eu) to determine the absolute full-energy peak efficiency of the detectors as a function of gamma-ray energy.[2][6] This is essential for determining the intensity of the measured gamma rays.

Experimental Protocols

Data Acquisition

The data acquisition system records both the energy of the detected gamma ray and its time of arrival relative to the neutron pulse from the source.

Protocol for Neutron Capture Data Acquisition:

- Initiate Neutron Beam: Start the pulsed neutron source.
- Time-of-Flight Measurement: For each detected gamma-ray event, record the time difference between the neutron pulse generation and the detection of the gamma ray. This time-of-flight, along with the known flight path length, allows for the determination of the incident neutron's kinetic energy.
- Gamma-Ray Spectroscopy: Simultaneously, record the pulse height of the signal from the HPGe detector, which is proportional to the energy of the detected gamma ray.
- Data Storage: Store the correlated time-of-flight and pulse height data in list mode for subsequent analysis.
- Background Measurement: Periodically perform measurements without the ^{60}Ni target (or with a "dummy" target) to characterize the background radiation.

Data Analysis

The analysis of the collected data involves identifying the gamma-ray transitions in ^{61}Ni and determining the neutron capture cross-section.

Protocol for Data Analysis:

- Neutron Energy Spectrum: Convert the time-of-flight spectra to neutron energy spectra.
- Gamma-Ray Spectra: For specific neutron energy ranges, generate gamma-ray energy spectra from the list-mode data.
- Peak Identification and Fitting: Identify the full-energy peaks corresponding to the de-excitation of ^{61}Ni . Fit these peaks with appropriate functions (e.g., Gaussian with an exponential tail) to determine their net area (counts).

- Intensity Calculation: Correct the peak areas for the detector efficiency and gamma-ray branching ratios to determine the relative intensities of the gamma-ray transitions.
- Cross-Section Determination: The neutron capture cross-section (σ) as a function of neutron energy (E) can be calculated using the following formula: $\sigma(E) = (C(E)) / (\Phi(E) * N)$ where $C(E)$ is the background-subtracted count rate of capture events at neutron energy E, $\Phi(E)$ is the neutron flux at energy E, and N is the number of ^{60}Ni atoms in the target.

Quantitative Data Summary

The following table summarizes key quantitative data from typical neutron capture experiments on ^{60}Ni .

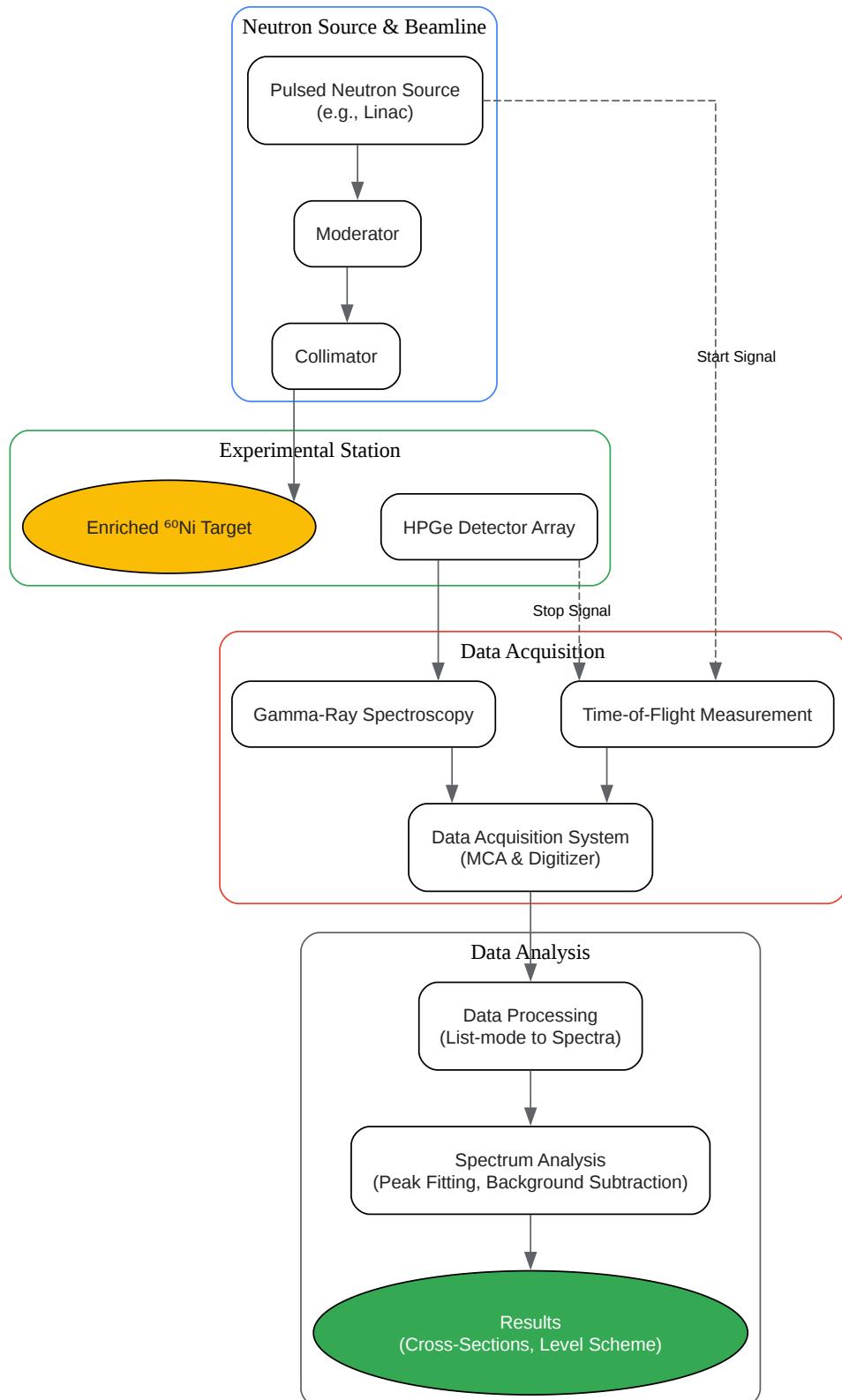
Table 2: Summary of Experimental Parameters and Results

Parameter	Typical Value/Range	Reference
Neutron Energy Range	Thermal to several MeV	[3]
Flight Path Length	10 m - 60 m	[3]
Detector Type	High-Purity Germanium (HPGe)	[4][5]
HPGe Detector Resolution (FWHM at 1332 keV)	~1.9 keV	[2]
Thermal Neutron Capture Cross-Section of ^{60}Ni	2.6 ± 0.2 barns	
First excited state of ^{61}Ni	67.4 keV	[8]
Neutron Separation Energy of ^{61}Ni	7820.1 keV	

Visualizations

Experimental Workflow

The following diagram illustrates the logical flow of a neutron capture experiment on ^{60}Ni using the time-of-flight technique.

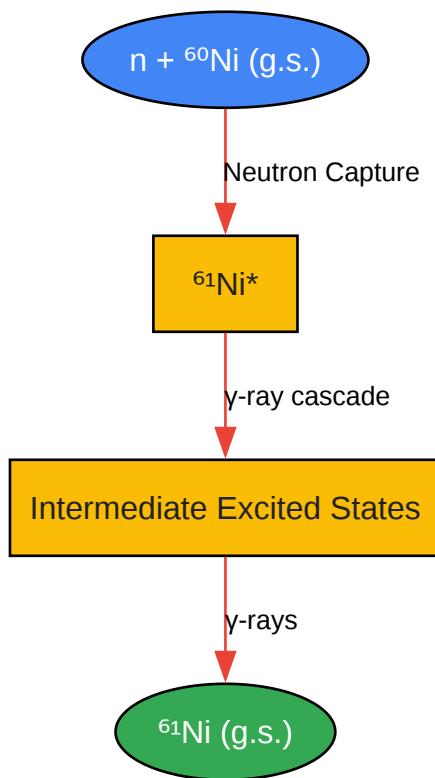


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Experimental workflow for a ${}^{60}\text{Ni}(\text{n},\gamma){}^{61}\text{Ni}$ measurement.

Nuclear Reaction and Decay Pathway

The diagram below shows the nuclear reaction and subsequent gamma-ray decay cascade for neutron capture on ${}^{60}\text{Ni}$.

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${}^{60}\text{Ni}(\text{n},\gamma){}^{61}\text{Ni}$ reaction and decay scheme.

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